

Thermodynamic Profile of 2,4-Dimethyl-3-isopropylpentane: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-isopropylpentane

CAS No.: 13475-79-1

Cat. No.: B12653973

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermodynamic data for **2,4-Dimethyl-3-isopropylpentane** (CAS RN: 13475-79-1; Formula: C₁₀H₂₂). The information presented is curated for professionals in research and development who require accurate thermodynamic properties for modeling, process design, and theoretical studies. This document summarizes key quantitative data in structured tables, outlines the general experimental protocols for their determination, and includes a workflow diagram illustrating the process of data evaluation.

Core Thermodynamic Data

The following tables summarize the critically evaluated thermodynamic data for **2,4-Dimethyl-3-isopropylpentane**. This data is primarily sourced from the NIST/TRC Web Thermo Tables (WTT), which are generated through a dynamic data analysis process implemented in the NIST ThermoData Engine. This engine utilizes available experimental data and validated prediction methods to provide reliable and internally consistent thermophysical and thermochemical values.

Ideal Gas Phase Thermodynamic Properties

Table 1: Ideal Gas Phase - Isobaric Heat Capacity, Standard Entropy, and Enthalpy

Temperature (K)	Isobaric Heat Capacity (C_p) (J/mol·K)	Standard Entropy (S°) (J/mol·K)	Enthalpy (H) (kJ/mol)
200.00	199.3	394.3	-24.8
298.15	274.6	474.9	0.0
300.00	276.0	476.6	0.5
400.00	352.0	566.8	31.6
500.00	418.5	654.5	70.0
600.00	474.9	737.4	114.6
700.00	522.6	815.1	164.5
800.00	563.2	887.8	218.8
900.00	598.1	955.9	276.9
1000.00	628.2	1019.9	338.2
1100.00	654.4	1079.9	402.3
1200.00	677.4	1136.5	468.9
1300.00	697.5	1189.9	537.6
1400.00	715.2	1240.4	608.3
1500.00	730.7	1288.2	680.6

Reference State: Ideal gas at 1 bar and 298.15 K.

Liquid Phase Thermodynamic Properties

Table 2: Liquid Phase - Isobaric Heat Capacity, Standard Entropy, and Enthalpy

Temperature (K)	Isobaric Heat Capacity (C_p) (J/mol·K)	Standard Entropy (S°) (J/mol·K)	Enthalpy (H) (kJ/mol)
191.44	271.7	270.8	-24.8
200.00	273.7	282.9	-22.5
298.15	300.2	374.9	5.2
300.00	300.8	376.8	5.8
400.00	339.7	471.1	37.8
500.00	397.6	558.8	74.7
600.00	512.2	650.1	120.1

Reference State: Crystal at 0 K.

Experimental and Computational Methodologies

While specific, detailed experimental protocols for **2,4-Dimethyl-3-isopropylpentane** are not readily available in the public domain, the thermodynamic data presented are derived from well-established experimental techniques and computational methods applied to alkanes and other organic compounds. The NIST ThermoData Engine, a key source for this data, employs a dynamic data evaluation concept.^{[1][2]} This involves collecting all available experimental data from literature, assessing its quality, and using it to generate a consistent set of recommended values.^[1]

Determination of Heat Capacity (C_p)

The heat capacity of a substance is typically determined using calorimetry.^[3]

- For Liquids: A common method is differential scanning calorimetry (DSC).^[4] In this technique, the heat flow required to increase the temperature of a sample is compared to that of a reference material. By measuring the differential heat flow as a function of temperature, the heat capacity can be determined.^[4] For volatile liquids like alkanes, high-pressure DSC may be employed.^[4]

- For Gases: The heat capacity of gases can be measured at constant pressure (C_p) or constant volume (C_v). One established method is continuous-flow calorimetry, where a gas is passed through a tube at a constant rate and heated.^[5] By measuring the heat input and the resulting temperature change, the isobaric heat capacity can be calculated.^[5] Another highly accurate method involves measuring the speed of sound in the gas, from which the heat capacity can be derived through thermodynamic relationships.^[6]

Determination of Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation of hydrocarbons is most commonly determined through combustion calorimetry.

- A precise mass of the substance is completely burned in a high-pressure oxygen atmosphere within a device called a bomb calorimeter.^[3]
- The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change is accurately measured.^[3]
- The heat of combustion is calculated from the temperature change and the known heat capacity of the calorimeter.^[7]
- Using Hess's law, the standard enthalpy of formation of the hydrocarbon is then calculated from the experimental heat of combustion and the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

For some compounds, where experimental data is lacking, the enthalpy of formation can be estimated using group additivity methods, such as the Benson group-contribution method.^[8]

Determination of Entropy (S°)

The absolute entropy of a substance is determined based on the third law of thermodynamics, which states that the entropy of a perfect crystal at absolute zero is zero.^{[9][10]}

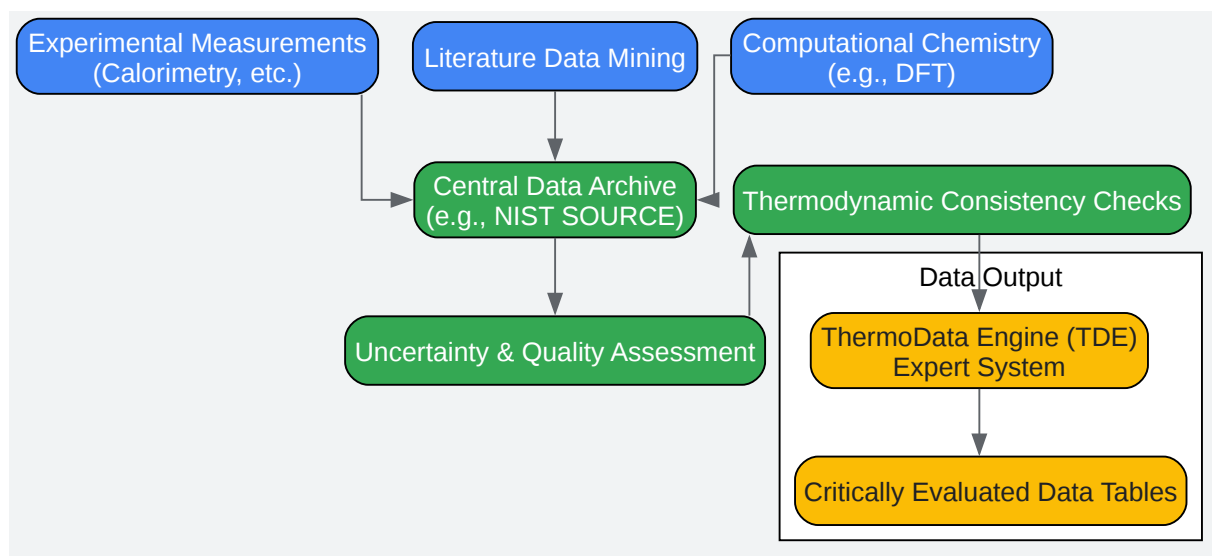
- The molar heat capacity (C_p) of the substance is measured as a function of temperature, starting from a very low temperature up to the desired temperature.^[9]
- The entropy change for each phase (solid, liquid, gas) is calculated by integrating C_p/T with respect to temperature.

- The entropies of any phase transitions (fusion, vaporization) are also measured and added. These are calculated as $\Delta H/T$, where ΔH is the enthalpy of the phase transition.
- The sum of all these entropy changes gives the absolute entropy of the substance at the desired temperature.[9]

For gases, statistical mechanics can also be used to calculate the entropy from molecular properties if the vibrational frequencies are known.[11]

Visualization of Data Evaluation Workflow

The following diagram illustrates the generalized workflow for the determination and critical evaluation of thermodynamic data, as implemented in systems like the NIST ThermoData Engine.



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